

# Overcoming Lesinurad precipitation in high-concentration stock solutions

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## Compound of Interest

Compound Name: Lesinurad

Cat. No.: B10764080

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## Technical Support Center: Lesinurad Stock Solutions

This guide provides troubleshooting and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing precipitation issues with high-concentration **Lesinurad** stock solutions.

### Part 1: Frequently Asked Questions (FAQs)

Q1: Why is my **Lesinurad** precipitating out of my DMSO stock solution?

A1: **Lesinurad** is a weakly acidic molecule with very low aqueous solubility (0.00779 mg/mL). [1] While it is highly soluble in DMSO (up to 80 mg/mL), its solubility is fundamentally linked to its ionization state, which is governed by the pH of the solution. [2][3] **Lesinurad** has a strongest acidic pKa of approximately 3.13. [1] This means that at a neutral pH, the molecule is predominantly in its non-ionized, less soluble form. When a concentrated DMSO stock is diluted into an aqueous buffer (like cell culture media), the localized DMSO concentration drops rapidly, and the pH of the surrounding aqueous environment dominates. If the buffer pH is not significantly above the pKa, the **Lesinurad** will convert to its less soluble form and precipitate.

Q2: What are the key physicochemical properties of **Lesinurad** I should be aware of?

A2: Understanding **Lesinurad**'s properties is crucial for troubleshooting. Key values are summarized in the table below. The low pKa and poor water solubility are the primary drivers of precipitation issues.

Property	Value	Source
Molecular Formula	C <sub>17</sub> H <sub>14</sub> BrN <sub>3</sub> O <sub>2</sub> S	[4]
Molar Mass	404.28 g/mol	[4]
Strongest Acidic pKa	3.13	[1]
Water Solubility	0.00779 mg/mL (practically insoluble)	[1]
DMSO Solubility	~80 mg/mL (~198 mM)	[2][3]
Ethanol Solubility	~54 mg/mL (~134 mM)	[2]
Plasma Protein Binding	>98% (mainly albumin)	[1][4]

Q3: Can I just sonicate the solution to get the precipitate back into solution?

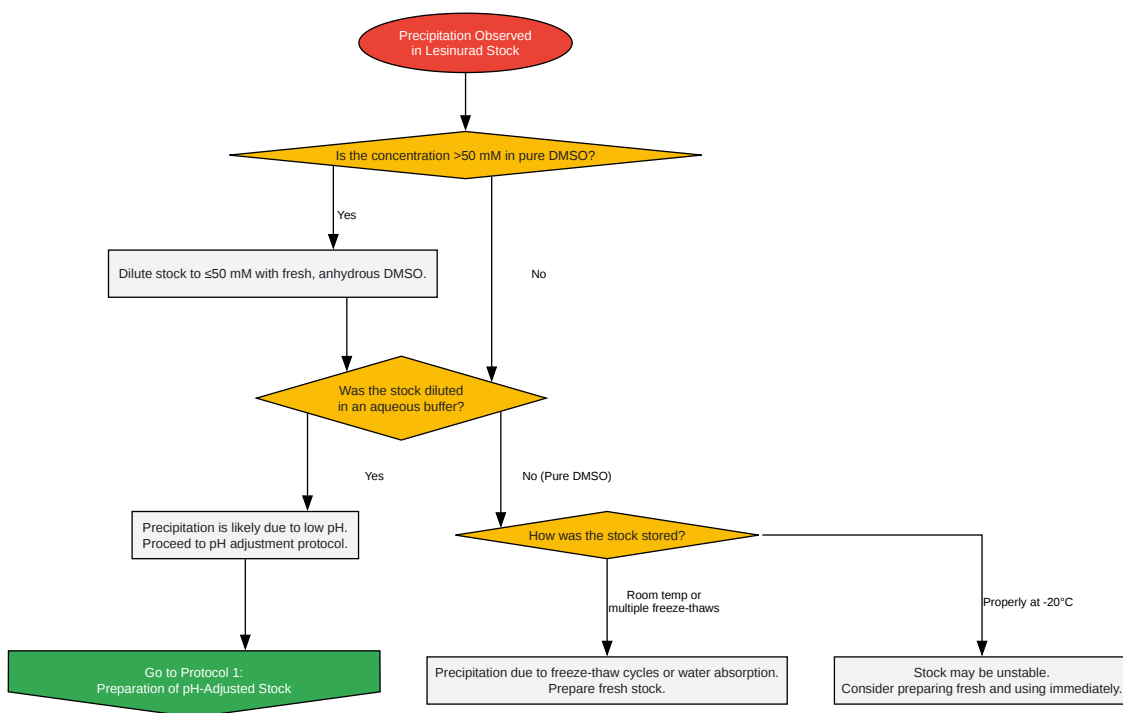
A3: Sonication can be a temporary fix to redissolve a precipitate by breaking up larger crystals and increasing the kinetic energy of the system.[5] However, it does not address the underlying thermodynamic insolubility. If the solution is supersaturated, the precipitate will likely reappear over time, especially upon storage or further dilution. While some suppliers recommend sonication for initial dissolution, it is not a long-term solution for a stock that has already precipitated.[5]

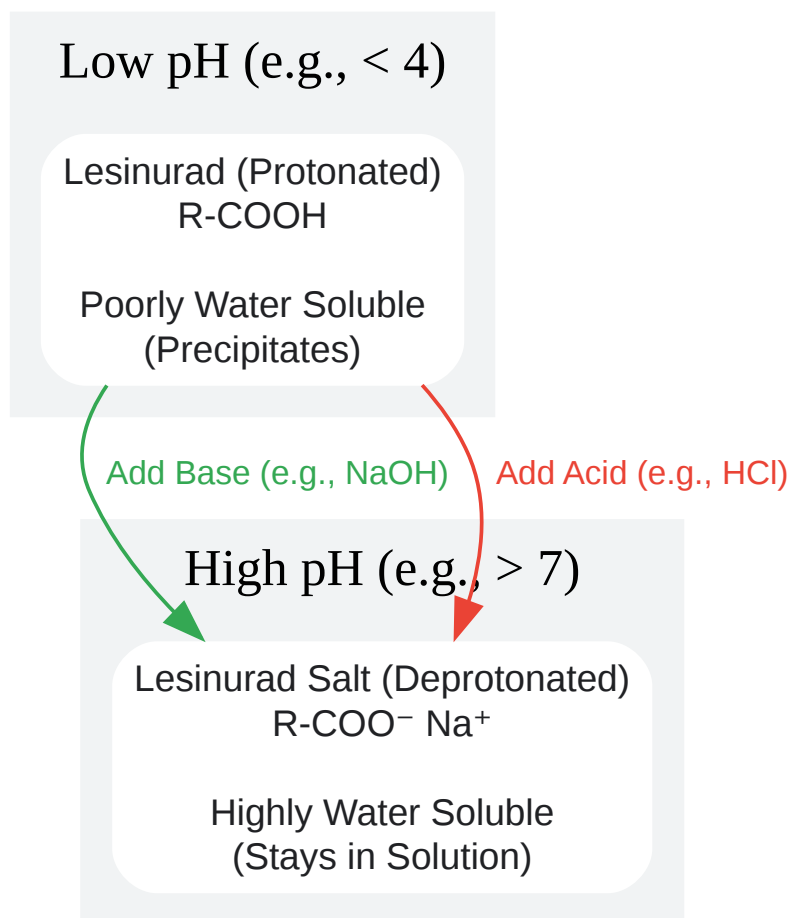
## Part 2: Troubleshooting Guide

This section provides a step-by-step approach to resolving **Lesinurad** precipitation.

### Troubleshooting Workflow

The following diagram outlines the decision-making process when encountering precipitation in your **Lesinurad** stock solution.





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